

Application Note: Preparation of a Standard Iron(III) Chloride Hexahydrate Solution

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Compound of Interest

Compound Name: *Iron;chloride;hexahydrate*

Cat. No.: *B13888640*

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Audience: Researchers, scientists, and drug development professionals.

Abstract

Iron(III) chloride (FeCl_3), also known as ferric chloride, is a widely utilized compound in various fields of research and industry. Its applications range from acting as a Lewis acid catalyst in organic synthesis and an etchant in electronics manufacturing to its crucial role in water purification and wastewater treatment as a coagulant and flocculant.^{[1][2]} In laboratory settings, particularly in drug development and biomedical research, precise concentrations of iron are often required for cell culture studies, nanoparticle synthesis, and colorimetric assays. ^[2] Therefore, the ability to prepare a stable and accurate standard solution of iron(III) chloride is a fundamental laboratory skill. This document provides a detailed protocol for the preparation of a standard aqueous solution using iron(III) chloride hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$), including safety precautions, necessary calculations, and stabilization techniques to prevent hydrolysis.

Quantitative Data

The following table summarizes the key physical and chemical properties of iron(III) chloride hexahydrate.

Property	Value	Source(s)
Chemical Name	Iron(III) chloride hexahydrate	[2][3]
Synonyms	Ferric chloride hexahydrate	[2][3]
Chemical Formula	FeCl ₃ ·6H ₂ O	[2][3]
CAS Number	10025-77-1	[1][2][3]
Molar Mass	270.30 g/mol	[3][4]
Appearance	Yellow to brown crystalline solid	[1][2]
Purity	Varies (e.g., ACS reagent ≥97%, Reagent grade ≥98%)	[3]
Solubility in Water	920 g/L (at 20 °C)	[5]

Health and Safety Precautions

Iron(III) chloride hexahydrate is a hazardous substance that must be handled with care.

- **Hazards:** Harmful if swallowed, causes skin irritation, and can cause serious eye damage.[4][6][7] It may also be corrosive to metals.[6]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, chemical safety goggles or a face shield, and nitrile gloves.[6][7]
- **Handling:** Handle the solid and its solutions in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or aerosols.[6][8] Avoid all personal contact.[8] Do not eat, drink, or smoke when using this product.[6] Wash hands thoroughly after handling.[6][8]
- **Spills:** In case of a spill, sweep up the solid material without creating dust.[6] Absorb solution spills with an inert material and place in a suitable, closed container for disposal.[6]
- **Disposal:** Dispose of waste materials in accordance with local, state, and federal regulations.[6][7]

Experimental Protocol: Preparation of 100 mL of 0.1 M FeCl₃ Solution

This protocol details the steps to prepare 100 mL of a 0.1 M iron(III) chloride standard solution. Iron(III) salts hydrolyze in water to form insoluble iron(III) hydroxide, which appears as a yellow-brown precipitate.^{[9][10]} To create a stable, clear solution, it is necessary to dissolve the salt in a dilute acid solution.^[9]

3.1. Materials and Equipment

- Iron(III) chloride hexahydrate (FeCl₃·6H₂O)
- Distilled or deionized water
- Hydrochloric acid (HCl), concentrated or 1 M solution
- 100 mL volumetric flask, Class A
- 150 mL beaker
- Analytical balance (readable to 0.001 g)
- Weigh boat or weighing paper
- Spatula
- Glass stirring rod
- Wash bottle with distilled/deionized water
- Pasteur pipette or dropper

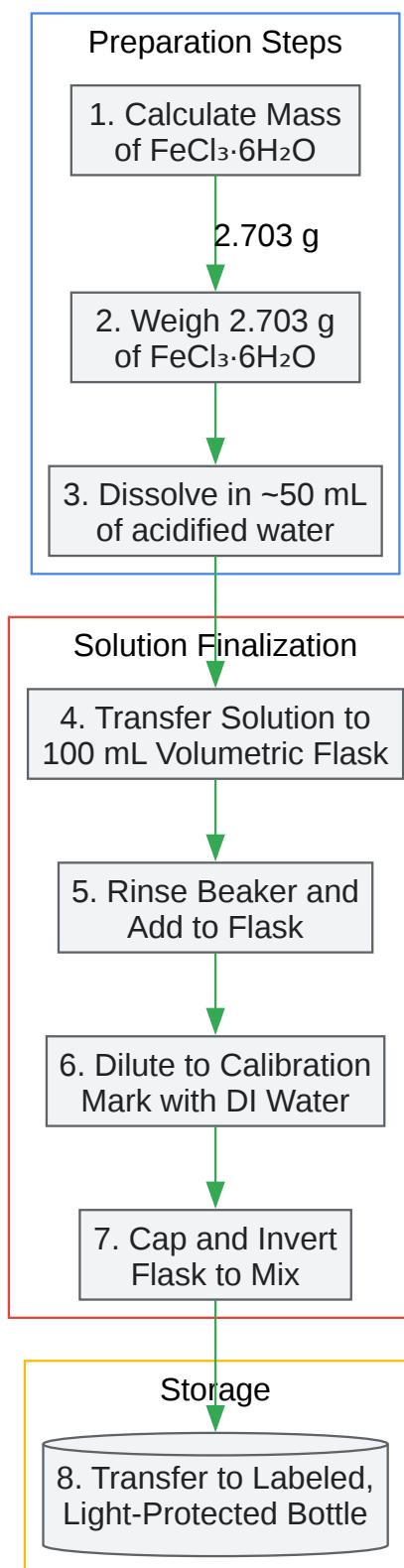
3.2. Step-by-Step Procedure

- Calculate the Required Mass:
 - Determine the mass of FeCl₃·6H₂O needed using the formula: Mass (g) = Molarity (mol/L) × Volume (L) × Molar Mass (g/mol)

- For 100 mL (0.1 L) of a 0.1 M solution: Mass = $0.1 \text{ mol/L} \times 0.1 \text{ L} \times 270.30 \text{ g/mol} = 2.703 \text{ g}$
- Prepare the Acidified Solvent:
 - To prevent hydrolysis, the final solution should be slightly acidic. A final concentration of approximately 0.01 M HCl is often sufficient.
 - Add approximately 50 mL of distilled water to the 150 mL beaker.
 - Carefully add 0.1 mL of concentrated HCl (approx. 12 M) or 1 mL of 1 M HCl to the water and stir gently.
- Weigh the Solute:
 - Place a weigh boat on the analytical balance and tare it.
 - Carefully weigh out exactly 2.703 g of $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ using a spatula.
- Dissolve the Solute:
 - Transfer the weighed $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ to the beaker containing the acidified water.
 - Use the glass stirring rod to stir the solution until the solid is completely dissolved. The solution should be a clear yellow-orange color.
- Transfer to Volumetric Flask:
 - Carefully pour the dissolved solution from the beaker into the 100 mL volumetric flask.
 - Rinse the beaker, stirring rod, and weigh boat 2-3 times with small amounts of distilled water from the wash bottle, transferring all rinsings into the volumetric flask to ensure a complete transfer of the solute.
- Dilute to Volume:
 - Add distilled water to the volumetric flask until the liquid level is close to, but not at, the calibration mark.

- Use a Pasteur pipette or dropper to add the final amount of distilled water dropwise until the bottom of the meniscus is precisely on the calibration mark.
- Homogenize the Solution:
 - Cap the volumetric flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and has a uniform concentration.
- Storage and Labeling:
 - Transfer the prepared standard solution to a clean, dry, and clearly labeled storage bottle.
 - The label should include the chemical name (Iron(III) Chloride), concentration (0.1 M), date of preparation, and your initials.
 - Iron(III) chloride solutions are light-sensitive and should be stored in an amber glass bottle or in a dark location to prevent photochemical reactions.[\[11\]](#)

Experimental Workflow Diagram



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Caption: Workflow for preparing a 0.1 M Iron(III) Chloride standard solution.

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